

# A Comprehensive Technical Guide to the Health and Safety of 4-Acetyltoluene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *p*-METHYLACETOPHENONE

Cat. No.: B140295

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical health and safety information for the handling of 4-acetyltoluene (also known as 4'-methylacetophenone). The following sections detail its properties, toxicological data, safe handling procedures, and emergency protocols, with a focus on providing actionable information for a laboratory and drug development environment.

## Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a substance is the foundation of its safe handling. Key properties of 4-acetyltoluene are summarized below.

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O	[1][2]
Molar Mass	134.18 g/mol	[1][2]
Appearance	Clear, colorless to pale yellow liquid	[1][2][3]
Density	1.004 - 1.005 g/mL at 20-25 °C	[1]
Melting Point	22-24 °C	[1][4]
Boiling Point	226 °C	[1][4]
Flash Point	92 °C (198 °F)	[1][3]
Water Solubility	0.37 g/L at 15 °C	[1]
Vapor Pressure	0.52 hPa at 25 °C	[1]
LogP	2.1 at 25 °C	[1]

## Toxicological Data

Toxicological data is essential for assessing the potential health risks associated with exposure to 4-acetyltoluene. The following table summarizes the available acute toxicity data.

Endpoint	Value	Species	Route	Source(s)
LD50	1400 mg/kg	Rabbit	Oral	[1]
LD50	> 2000 mg/kg	Rabbit	Dermal	[1]
Skin Irritation	500 mg/24H Mild	Rabbit	Dermal	[3]

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), 4-acetyltoluene is classified as follows:

- Acute Toxicity, Oral: Category 4 (Harmful if swallowed)[4][5]
- Skin Irritation: Category 2 (Causes skin irritation)[4][5]

- Eye Irritation: Category 2A (Causes serious eye irritation)[5]
- Flammable Liquids: Category 4 (Combustible liquid)[4][5]

## Experimental Protocols

The toxicological data presented above are derived from standardized experimental protocols. Understanding these methodologies is crucial for interpreting the data and assessing its applicability.

### Acute Oral Toxicity - LD50 (Median Lethal Dose)

The oral LD50 value was likely determined following a protocol similar to the OECD Test Guideline 401 (now largely replaced by alternative methods like OECD 420, 423, and 425 to reduce animal usage).[6][7][8] The fundamental principle of this type of study is to determine the single, statistically derived dose of a substance that can be expected to cause death in 50% of the animals tested.[6]

Methodology Outline (Based on historical OECD 401 principles):

- Test Animals: Healthy, young adult rodents (e.g., rats or rabbits) are used.[6][9]
- Dosage: The test substance is administered orally by gavage in graduated doses to several groups of animals, with one dose per group.[6]
- Observation: Animals are observed for mortality, signs of toxicity, and behavioral changes over a set period, typically 14 days.[6]
- Data Analysis: The LD50 value is calculated from the dose-response data using appropriate statistical methods.[6]
- Necropsy: All animals that die during the test and all surviving animals at the end of the observation period are subjected to a gross necropsy.[6]

### Dermal Irritation - Draize Test

The skin irritation data were generated using the Draize test, likely following a protocol similar to OECD Test Guideline 404.[10][11] This test assesses the potential of a substance to cause

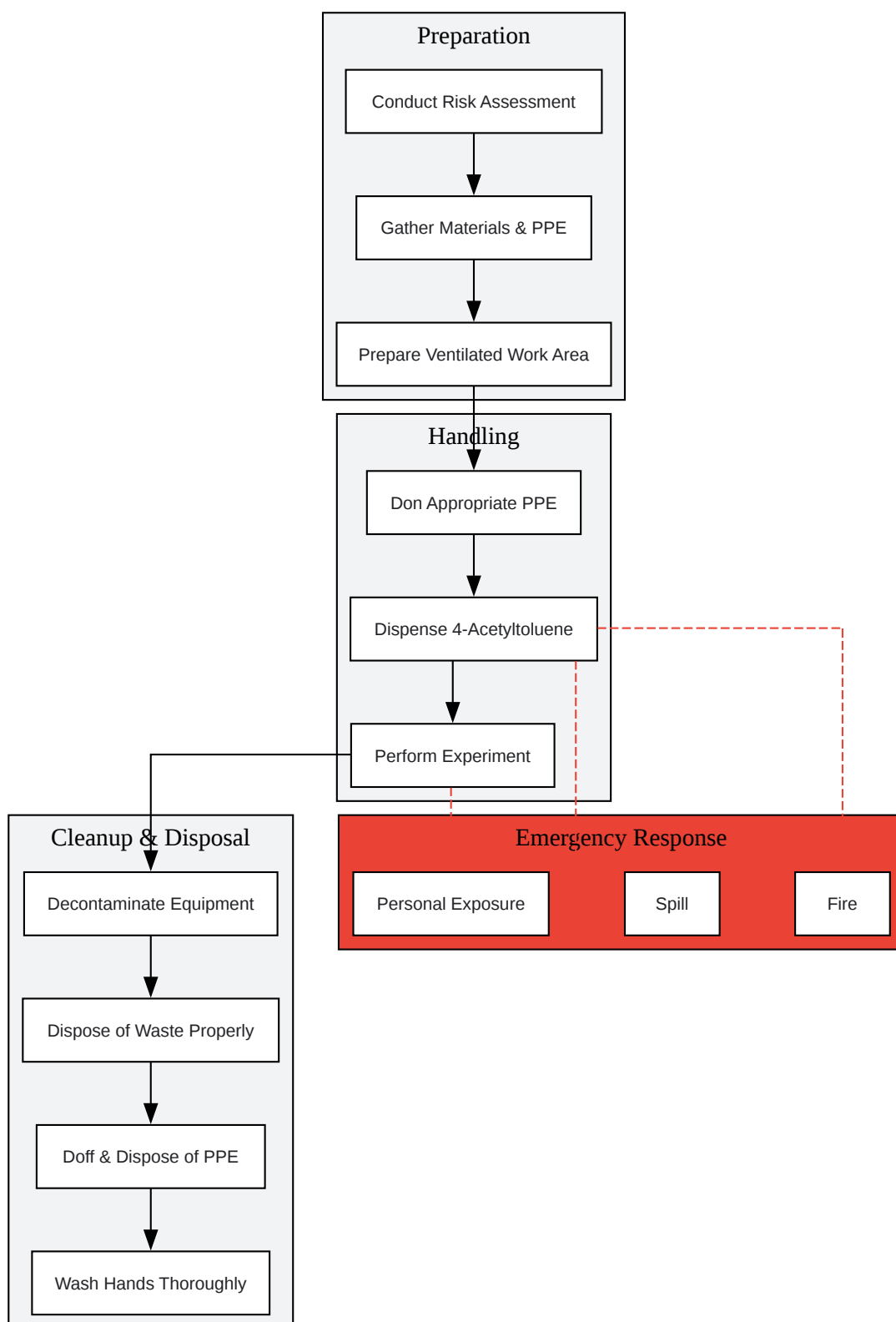
reversible inflammatory changes to the skin.

Methodology Outline (Based on OECD 404):

- Test Animals: Albino rabbits are the preferred species.[\[10\]](#)
- Preparation: Approximately 24 hours before the test, the fur on the dorsal area of the trunk is clipped or shaved.[\[12\]](#)
- Application: A single dose of 0.5 mL (for liquids) or 0.5 g (for solids) of the test substance is applied to a small area of the skin (approximately 6 cm<sup>2</sup>) and covered with a gauze patch.  
[\[10\]](#)
- Exposure: The exposure period is typically 4 hours.[\[10\]](#)
- Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) after patch removal, and observations may continue for up to 14 days to assess the reversibility of any effects.[\[10\]](#)[\[13\]](#)
- Scoring: The severity of erythema and edema is scored according to a standardized scale. A mean score is calculated for each observation time point.[\[13\]](#)

## Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to handling 4-acetyltoluene is critical to minimize exposure and ensure a safe working environment. The following workflow outlines the key steps and necessary precautions.



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Caption: Safe handling workflow for 4-acetyltoluene.

## Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to keep airborne concentrations low.[\[3\]](#)
- Facilities should be equipped with an eyewash station and a safety shower.[\[3\]](#)

## Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical splash goggles.[\[3\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.[\[3\]](#)
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation (e.g., with heated material or mists), use a NIOSH/MSHA-approved respirator.[\[3\]](#)

## First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure.

Exposure Route	First Aid Procedure	Source(s)
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.	<a href="#">[3]</a> <a href="#">[8]</a>
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. Seek medical attention if irritation develops or persists.	<a href="#">[3]</a> <a href="#">[8]</a>
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.	<a href="#">[3]</a> <a href="#">[8]</a> <a href="#">[14]</a>
Ingestion	Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. If conscious, rinse mouth with water and give two glasses of water to drink. Seek immediate medical attention.	<a href="#">[3]</a> <a href="#">[15]</a> <a href="#">[16]</a>

## Spill and Waste Disposal

### Spill Response

- Evacuate the area and remove all sources of ignition.[\[5\]](#)
- Ensure adequate ventilation.[\[5\]](#)

- Wear appropriate PPE as described in section 4.2.
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).[3]
- Place the absorbed material into a suitable, labeled container for disposal.
- Clean the spill area thoroughly.

## Waste Disposal

Dispose of waste material in accordance with all applicable federal, state, and local regulations.

[4] Do not allow the product to enter drains.[4]

## Storage and Incompatibilities

- Storage: Store in a cool, dry, well-ventilated area away from sources of ignition.[3][17] Keep containers tightly closed.[3][17] Store below +30°C.[1]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong reducing agents, and strong bases.[3][5]

## Fire and Explosion Hazard

- Flammability: 4-Acetyltoluene is a combustible liquid.[3][4]
- Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.
- Fire Fighting Procedures: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[5][17] Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.[5]
- Hazardous Decomposition Products: Combustion may produce carbon monoxide and carbon dioxide.[3][4]

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Health and Safety of 4-Acetyltoluene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b140295#health-and-safety-data-for-4-acetyltoluene-handling]

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